

# An In-depth Technical Guide to Cyclopentyl Chloroformate

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## Compound of Interest

Compound Name: Cyclopentyl chloroformate

Cat. No.: B104702

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CAS Number: 50715-28-1

This technical guide provides a comprehensive overview of **Cyclopentyl chloroformate**, a significant chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document details its physicochemical properties, synthesis protocols, applications, and safety information.

## Physicochemical Properties

**Cyclopentyl chloroformate** is a colorless liquid known for its role as a versatile reagent in organic synthesis.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>9</sub> ClO <sub>2</sub>	[2][3]
Molecular Weight	148.59 g/mol	[2][3]
Density	1.19 - 1.2 g/cm <sup>3</sup> (Predicted/Relative)	[2][4][5]
Boiling Point	65 °C @ 23 mmHg 69.0-70.5 °C @ 25 Torr 80 °C @ 75 mmHg 173.3 ± 7.0 °C @ 760 mmHg	[2][5][6][7]
Flash Point	66.7 °C	[2][5]
Refractive Index	1.463 - 1.464	[2][5]
Vapor Pressure	1.27 - 1.3 mmHg @ 25°C	[2][5]

## Synthesis of Cyclopentyl Chloroformate

**Cyclopentyl chloroformate** is typically synthesized by reacting cyclopentanol with a phosgene equivalent, such as triphosgene, in the presence of a base.[7][8] This reaction introduces the reactive chloroformate group.

This protocol details a common laboratory-scale synthesis of **Cyclopentyl chloroformate**.

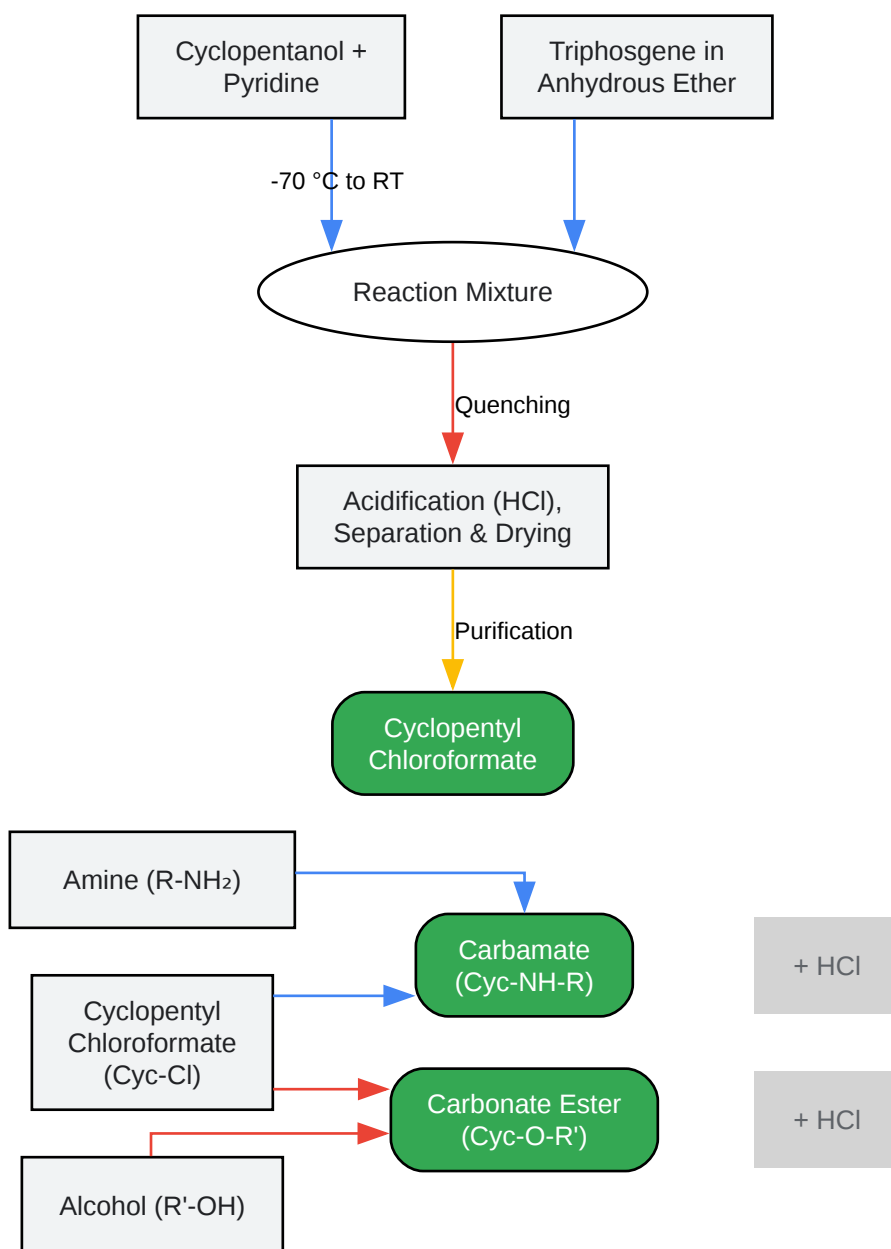
Materials:

- Cyclopentanol (10.9 mL, 120 mmol)
- Pyridine (10.7 mL, 132 mmol)
- Triphosgene (11.87 g, 40.0 mmol)
- Anhydrous ether (100 mL)
- 1.0 N HCl aqueous solution (110 mL)

- Brine (60 mL)
- Anhydrous sodium sulfate

Procedure:

- A solution of triphosgene in anhydrous ether is prepared in a reaction vessel and cooled to -70 °C.[\[7\]](#)
- A mixed solution of cyclopentanol and pyridine is added slowly and dropwise to the triphosgene solution at -70 °C.[\[7\]](#)
- The reaction mixture is stirred continuously for 1 hour at this temperature.[\[7\]](#)
- The cooling bath is removed, and stirring is continued at room temperature for an additional 1.5 hours.[\[7\]](#)
- The reaction is quenched by adding 1.0 N HCl aqueous solution for acidification.[\[7\]](#)
- The organic phase is separated, washed with brine, and dried over anhydrous sodium sulfate.[\[7\]](#)
- The solvent is removed by distillation under reduced pressure to yield **cyclopentyl chloroformate**.[\[7\]](#) A boiling point of 80 °C at 75 mmHg has been reported with an 80.7% yield.[\[7\]](#)



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